

Introduction: The Unassuming Workhorse of Modern Synthesis

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Compound of Interest

Compound Name: 5-Methyl-2-thiophenecarboxylic acid

Cat. No.: B156291

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In the vast landscape of chemical intermediates, certain molecules distinguish themselves not by inherent complexity, but by their profound versatility. **5-Methyl-2-thiophenecarboxylic acid**, identified by its CAS number 1918-79-2, is a premier example of such a compound. At its core, it is a simple, substituted thiophene ring—a five-membered heterocycle containing a sulfur atom—adorned with a methyl group and a carboxylic acid function. This specific arrangement of functional groups bestows upon it a unique reactivity profile, making it a highly sought-after building block in diverse fields, from pharmaceuticals to advanced materials.[\[1\]](#)[\[2\]](#)

This guide provides an in-depth exploration of **5-Methyl-2-thiophenecarboxylic acid**, moving beyond simple data recitation. We will delve into the causality behind its synthesis, the logic of its analytical characterization, and the chemical principles that underpin its utility. For the researcher, scientist, and drug development professional, understanding this molecule is key to unlocking new synthetic possibilities and accelerating innovation.

Physicochemical and Spectroscopic Profile

A foundational understanding of a molecule begins with its physical and spectral properties. These data points are not merely identifiers; they are the empirical evidence that confirms its structure and purity.

Table 1: Physicochemical Properties of **5-Methyl-2-thiophenecarboxylic acid**

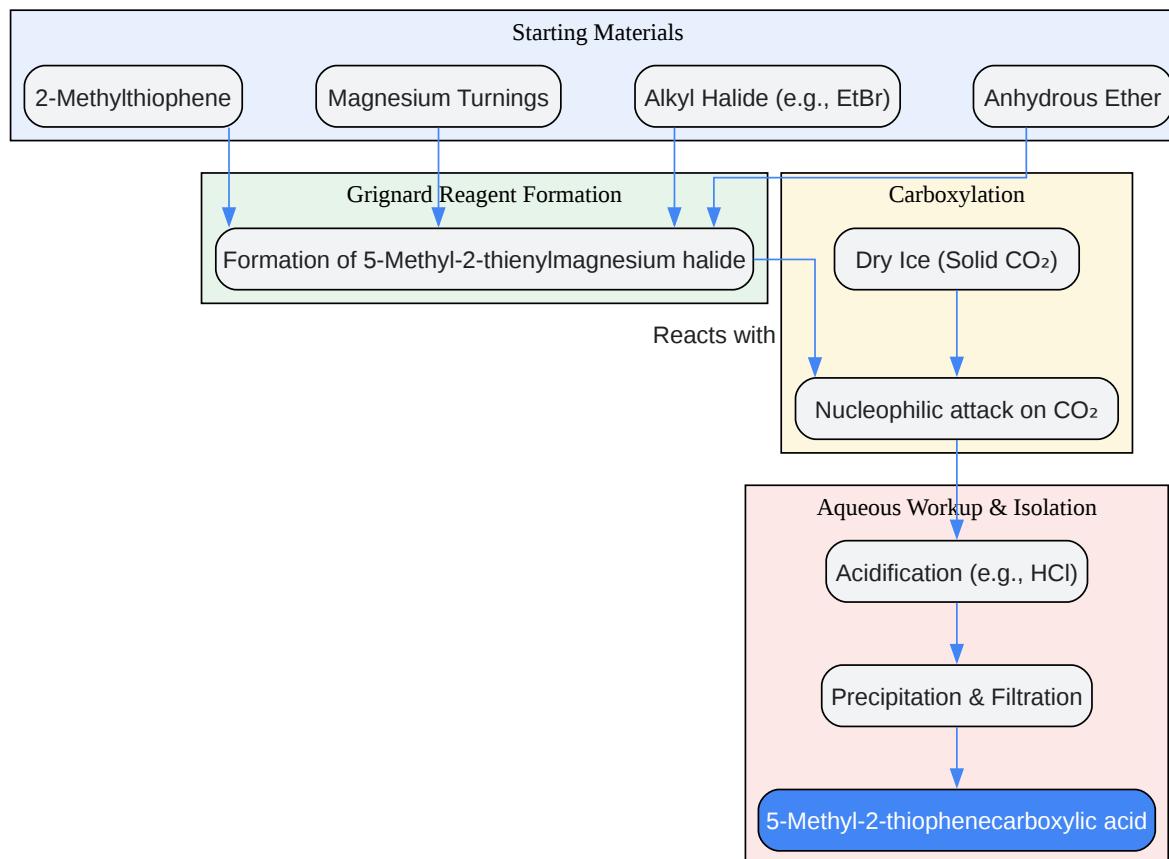
Property	Value	Source
CAS Number	1918-79-2	
Molecular Formula	C ₆ H ₆ O ₂ S	[3]
Molecular Weight	142.18 g/mol	[3] [4]
Appearance	Beige or white crystalline powder	[3] [5]
Melting Point	135-138 °C	[3] [6]
Boiling Point	~229.75 °C (rough estimate)	[3] [5]
pKa	3.71 ± 0.10 (Predicted)	[3]
SMILES	Cc1ccc(s1)C(O)=O	

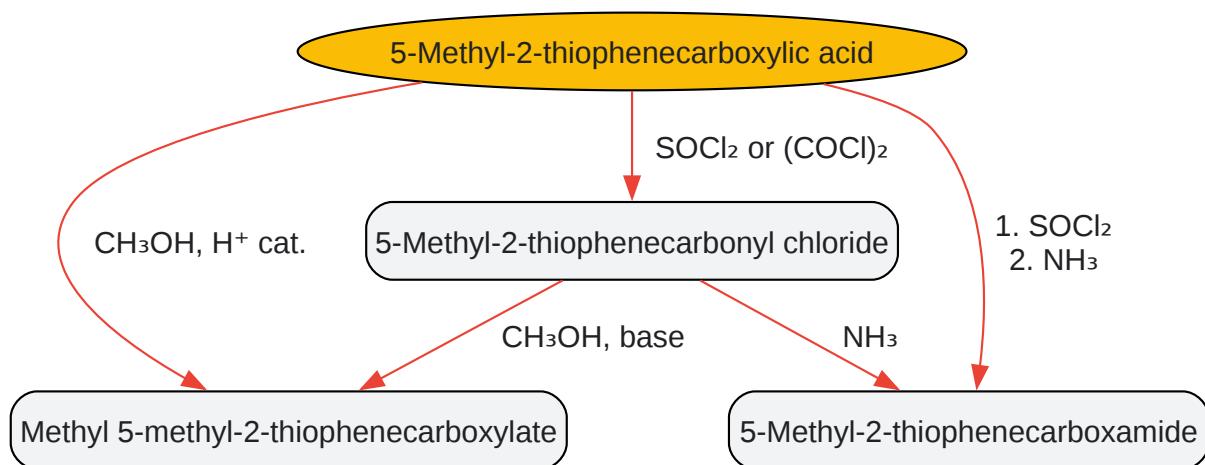
| InChIKey | VCNGNQLPFHVODE-UHFFFAOYSA-N |[\[3\]](#) |

Synthesis and Mechanistic Insight

The reliable synthesis of **5-Methyl-2-thiophenecarboxylic acid** is crucial for its application. While several methods exist, the carboxylation of a Grignard reagent derived from 2-methylthiophene is a well-established and instructive route.[\[7\]](#) This approach is favored for its high regioselectivity and adaptability to laboratory scale.

Workflow for Grignard-Based Synthesis





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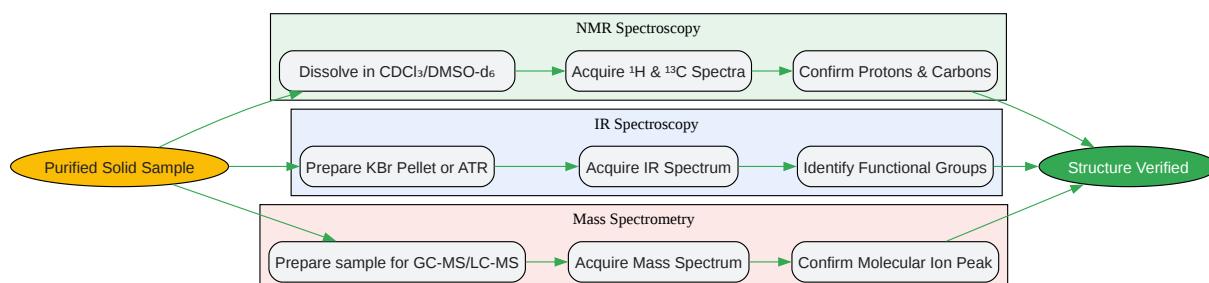
Caption: Key reactions of the carboxylic acid group in **5-Methyl-2-thiophenecarboxylic acid**.

The most common and pivotal transformation is its conversion to 5-methyl-2-thiophenecarbonyl chloride. [8] This is typically achieved by refluxing with thionyl chloride (SOCl₂) or oxalyl chloride. The resulting acid chloride is a highly reactive electrophile, readily undergoing nucleophilic acyl substitution with alcohols to form esters, or with amines to form amides. This two-step process (acid → acid chloride → amide/ester) is often more efficient than direct condensation methods and is fundamental to its role as a building block in drug synthesis.

Analytical Characterization: A Self-Validating System

Confirming the identity and purity of **5-Methyl-2-thiophenecarboxylic acid** is a critical, self-validating step in any synthetic workflow. A combination of spectroscopic techniques provides an unambiguous structural fingerprint.

Workflow for Analytical Characterization

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Caption: A typical workflow for the complete analytical characterization of the title compound.

Table 2: Key Spectroscopic Data for **5-Methyl-2-thiophenecarboxylic acid** [9][10][11]

Technique	Feature	Expected Value / Observation	Interpretation
¹ H NMR	Chemical Shift (δ)	~12-13 ppm (broad singlet, 1H)	Carboxylic acid proton (-COOH)
		~7.6 ppm (doublet, 1H)	Thiophene proton adjacent to -COOH (H3)
		~6.8 ppm (doublet, 1H)	Thiophene proton adjacent to -CH ₃ (H4)
		~2.5 ppm (singlet, 3H)	Methyl protons (-CH ₃)
¹³ C NMR	Chemical Shift (δ)	~165-170 ppm	Carboxylic acid carbonyl carbon
		~145-150 ppm	Thiophene carbon attached to -CH ₃ (C5)
		~135-140 ppm	Thiophene carbon attached to -COOH (C2)
		~130-135 ppm	Thiophene carbon (C3)
IR	Wavenumber (cm ⁻¹)	~125-130 ppm	Thiophene carbon (C4)
		~15 ppm	Methyl carbon (-CH ₃)
		2500-3300 (broad)	O-H stretch of carboxylic acid
		~1670-1700 (strong)	C=O stretch of carboxylic acid
		~1400-1500	C=C stretching in thiophene ring

Technique	Feature	Expected Value / Observation	Interpretation
Mass Spec (EI)	m/z	142	Molecular Ion Peak [M] ⁺
		125	Loss of -OH group [M-17] ⁺

|| | 97 | Loss of -COOH group [M-45]⁺ |

Applications in Drug Development and Material Science

The true value of **5-Methyl-2-thiophenecarboxylic acid** is realized in its application as a versatile intermediate.

- Pharmaceutical Development: It is a key building block for a range of therapeutic agents. The thiophene moiety is a well-known bioisostere for the phenyl ring, often used to modulate pharmacokinetic properties like absorption, distribution, metabolism, and excretion (ADME). It is particularly prevalent in the synthesis of anti-inflammatory and antimicrobial compounds. [1][7] The structural motif is found in more complex molecules investigated for anticancer properties. [12]* Agrochemicals: The compound is utilized in the formulation of modern pesticides and herbicides, where the thiophene ring contributes to the biological activity and stability of the final product. [1]* Material Science: In the field of organic electronics, thiophene-based molecules are foundational. Derivatives of **5-Methyl-2-thiophenecarboxylic acid** are explored for creating conductive polymers and components of metal-organic frameworks (MOFs), contributing to the development of advanced materials with tailored thermal and mechanical properties. [1][2][7]

Safety and Handling

As a laboratory chemical, proper handling is paramount. **5-Methyl-2-thiophenecarboxylic acid** is classified as an irritant. [13]

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). [\[3\]](#)[\[13\]](#)* Precautions: Use in a well-ventilated area or fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid breathing dust. [\[13\]](#)[\[14\]](#)* Storage: Store in a tightly closed container in a cool, dry place, protected from light. [\[3\]](#)[\[6\]](#)

Conclusion

5-Methyl-2-thiophenecarboxylic acid (CAS 1918-79-2) exemplifies the ideal chemical intermediate: structurally simple, yet functionally rich. Its well-defined synthesis, predictable reactivity, and clear spectroscopic signature make it a reliable tool for chemists. Its proven value as a scaffold in pharmaceuticals, agrochemicals, and material science ensures its continued relevance in both academic research and industrial development. A thorough understanding of its properties and protocols, as outlined in this guide, empowers scientists to leverage this versatile molecule to its full potential, paving the way for future discoveries.

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